

Essential Safety and Logistical Information for Handling 5-Aminonicotinic Acid

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Compound of Interest

Compound Name: 5-Aminonicotinic acid

Cat. No.: B189487

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For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemicals is paramount. This document provides immediate, essential safety protocols and logistical plans for **5-Aminonicotinic acid**.

Chemical Identifier:

- Name: **5-Aminonicotinic acid**
- CAS Number: 24242-19-1
- Molecular Formula: C₆H₆N₂O₂ [\[1\]](#) [\[2\]](#)
- Molecular Weight: 138.12 g/mol [\[1\]](#)

Hazard Identification and Classification


5-Aminonicotinic acid is classified as hazardous. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. [\[3\]](#)

GHS Hazard Classification:

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation |
| Specific target organ toxicity (single exposure) | 3 | H335: May cause respiratory irritation |

Source: PubChem, Fisher Scientific[1][4]

Hazard Pictograms:

 alt text

Signal Word: Warning[1][5]

Personal Protective Equipment (PPE)

To minimize exposure, appropriate personal protective equipment must be worn.[6] The following table outlines the recommended PPE for handling **5-Aminonicotinic acid**.

| Protection Type | Specification |
|------------------------|--|
| Eye/Face Protection | Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4] |
| Skin Protection | Wear appropriate protective gloves (nitrile or neoprene are preferred) and clothing to prevent skin exposure. A lab coat or disposable gown is required.[4][6] |
| Respiratory Protection | Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[4] |

Handling and Storage

Handling:

- Avoid contact with skin, eyes, and clothing.[5]
- Do not breathe dust.[4]
- Use only outdoors or in a well-ventilated area, such as a chemical fume hood.[4][5]
- Wash hands and any exposed skin thoroughly after handling.[4][5]
- Do not eat, drink, or smoke when using this product.[4]

Storage:

- Store in a well-ventilated place.[4]
- Keep the container tightly closed.[4][5]
- Store in a cool, dry place, protected from light and moisture.[7]

- Store locked up.[4]

First-Aid Measures

Immediate action is crucial in case of exposure.

| Exposure Route | First-Aid Procedure |
|----------------|---|
| Inhalation | Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention if you feel unwell.[4] |
| Skin Contact | Wash off immediately with plenty of soap and water while removing all contaminated clothing and shoes. If skin irritation occurs, get medical advice/attention.[4][5] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical advice/attention.[4] |
| Ingestion | Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.[4] |

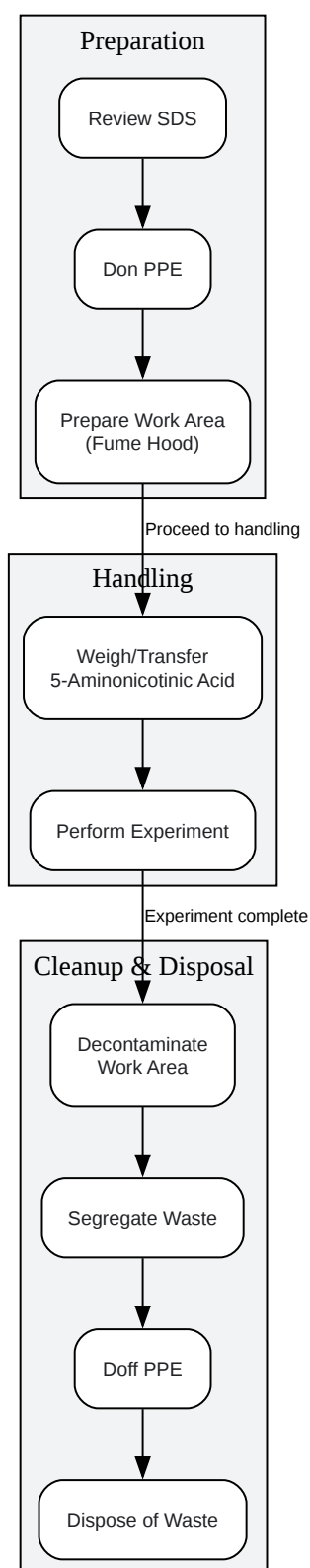
Disposal Plan

Contaminated materials and the chemical itself must be disposed of according to local, state, and federal regulations.

- Chemical Disposal: Dispose of contents/container to an approved waste disposal plant.[4][5]
Do not let this chemical enter the environment.[4]
- Contaminated PPE: Take off contaminated clothing and wash it before reuse.[5] Disposable PPE should be placed in a sealed bag and disposed of as chemical waste.

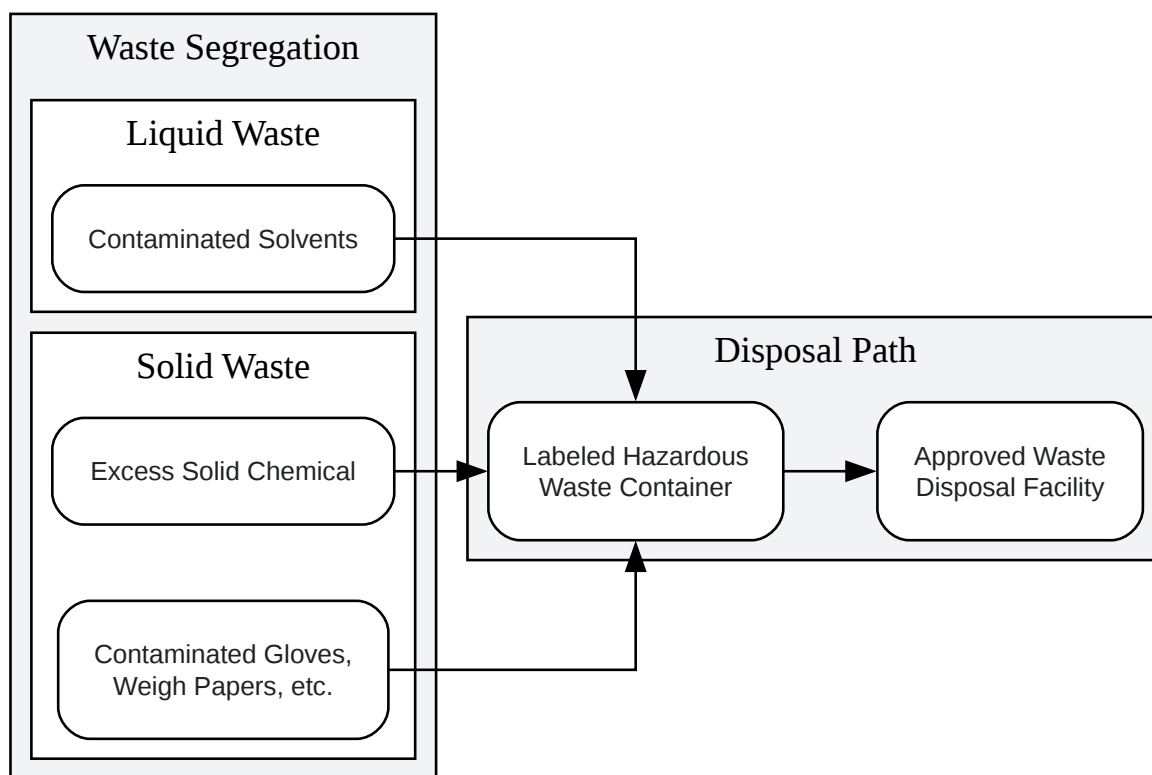
Operational Workflow

The following diagrams illustrate the procedural steps for handling and disposing of **5-Aminonicotinic acid**.



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Caption: High-level workflow for handling **5-Aminonicotinic acid**.



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Caption: Waste segregation and disposal plan.

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